

# Application Notes and Protocols for In Vivo Studies of GR79236 in Rats

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## Compound of Interest

Compound Name: GR79236

Cat. No.: B1672128

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These application notes provide detailed protocols for in vivo studies in rats investigating the therapeutic potential of **GR79236**, a potent and selective adenosine A1 receptor agonist. The protocols cover its application in models of sleep apnea, metabolic syndrome (insulin resistance), and nociception.

## Compound Information and Preparation

Compound: **GR79236** (N-[(1S, trans)-2-hydroxycyclopentyl]adenosine)

Mechanism of Action: **GR79236** is a selective agonist for the adenosine A1 receptor (A1AR).[1] The A1AR is a G protein-coupled receptor that, upon activation, typically inhibits adenylyl cyclase, leading to decreased intracellular cyclic AMP (cAMP) levels. This signaling cascade can lead to various physiological effects, including reduced neuronal excitability, modulation of neurotransmitter release, and regulation of metabolic processes.

Formulation for In Vivo Administration:

For intraperitoneal (IP) injection, **GR79236** can be dissolved in sterile saline (0.9% NaCl).[2][3] For oral administration, it can also be formulated in saline. If solubility is a concern, a vehicle containing a small percentage of DMSO or other appropriate solvents may be used, though saline is the preferred vehicle for IP injections to minimize irritation.[4][5]

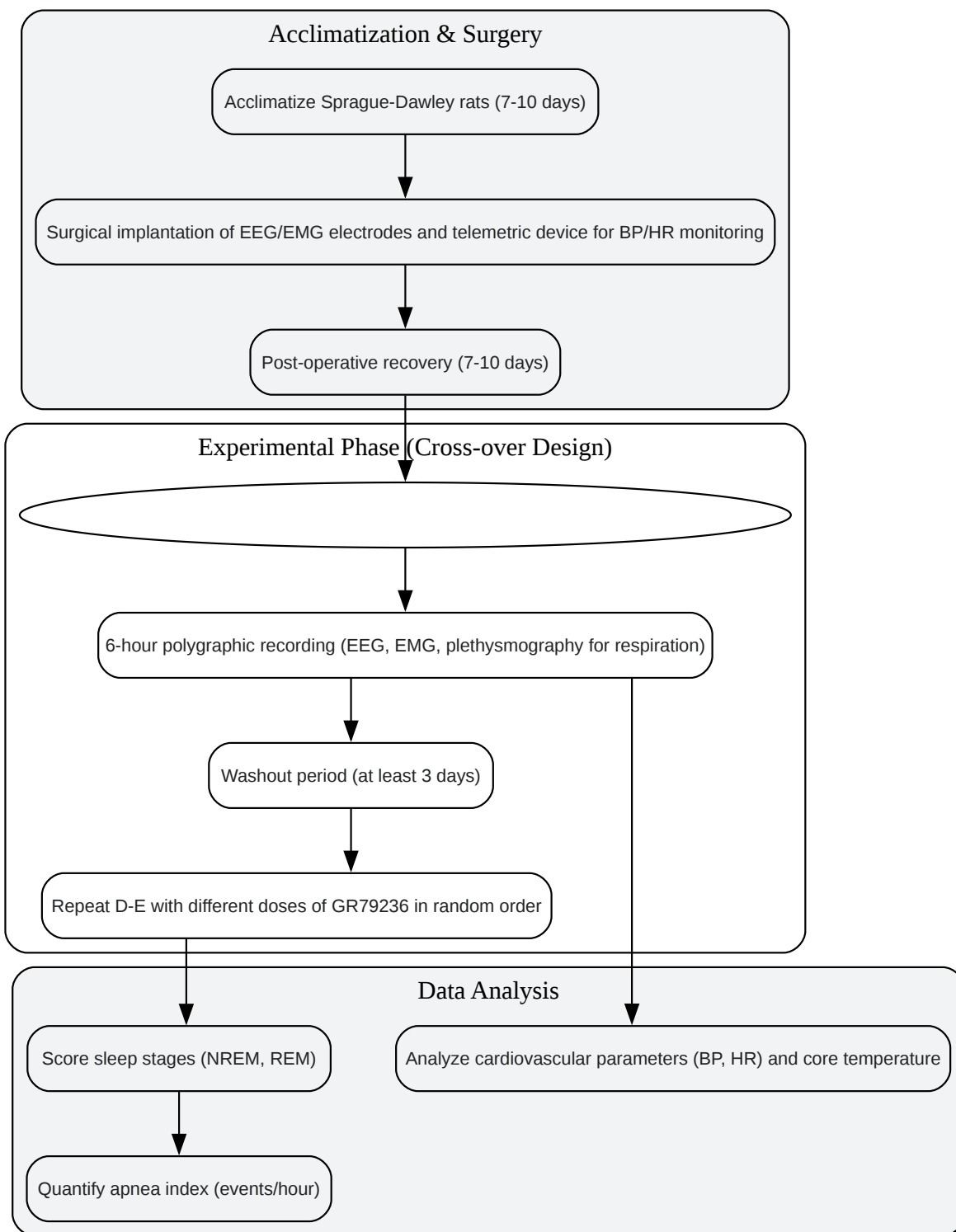
Recommended Storage: Store the solid compound at -20°C. Prepare fresh solutions for injection and use them promptly.

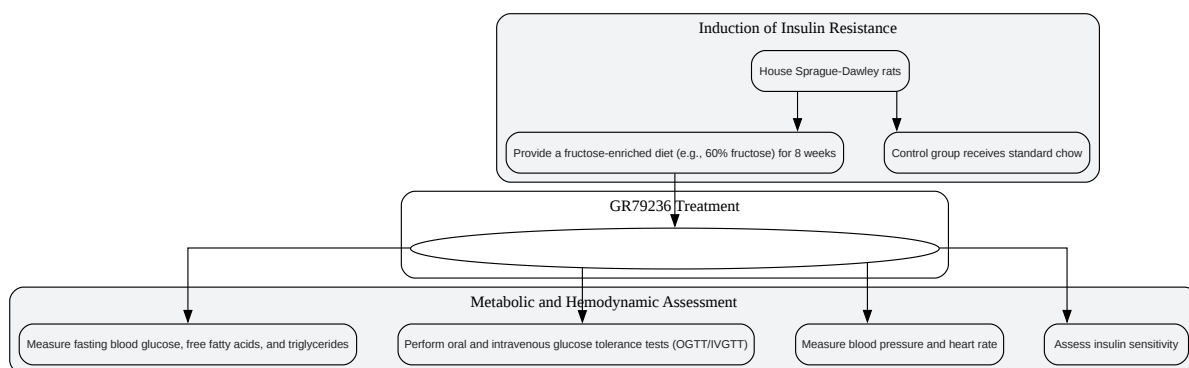
## Experimental Protocols

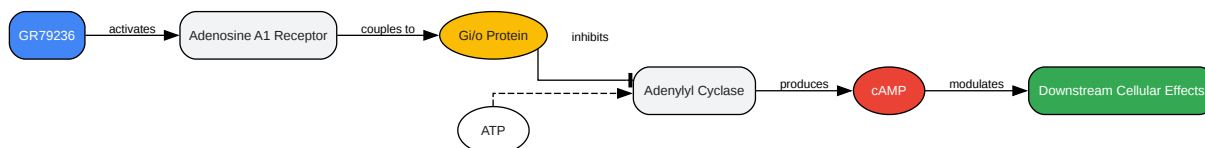
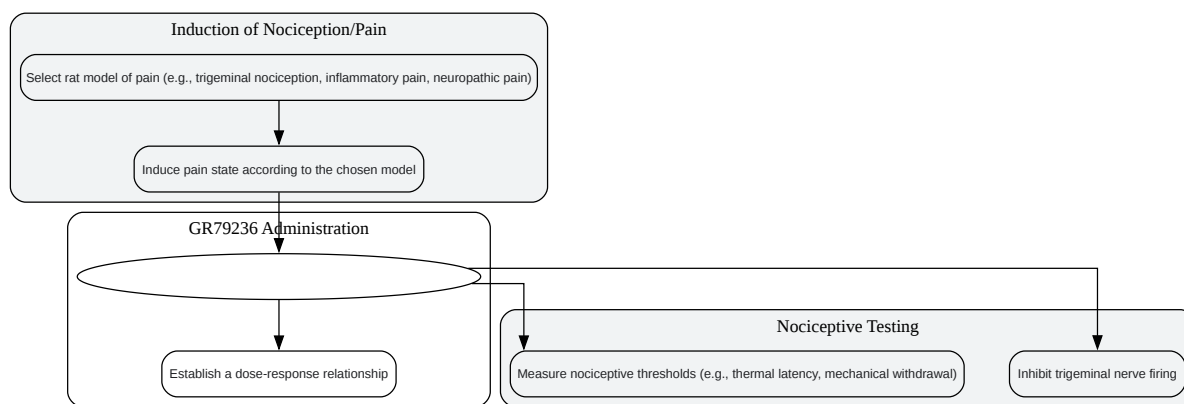
### Investigation of **GR79236** in a Rat Model of Sleep Apnea

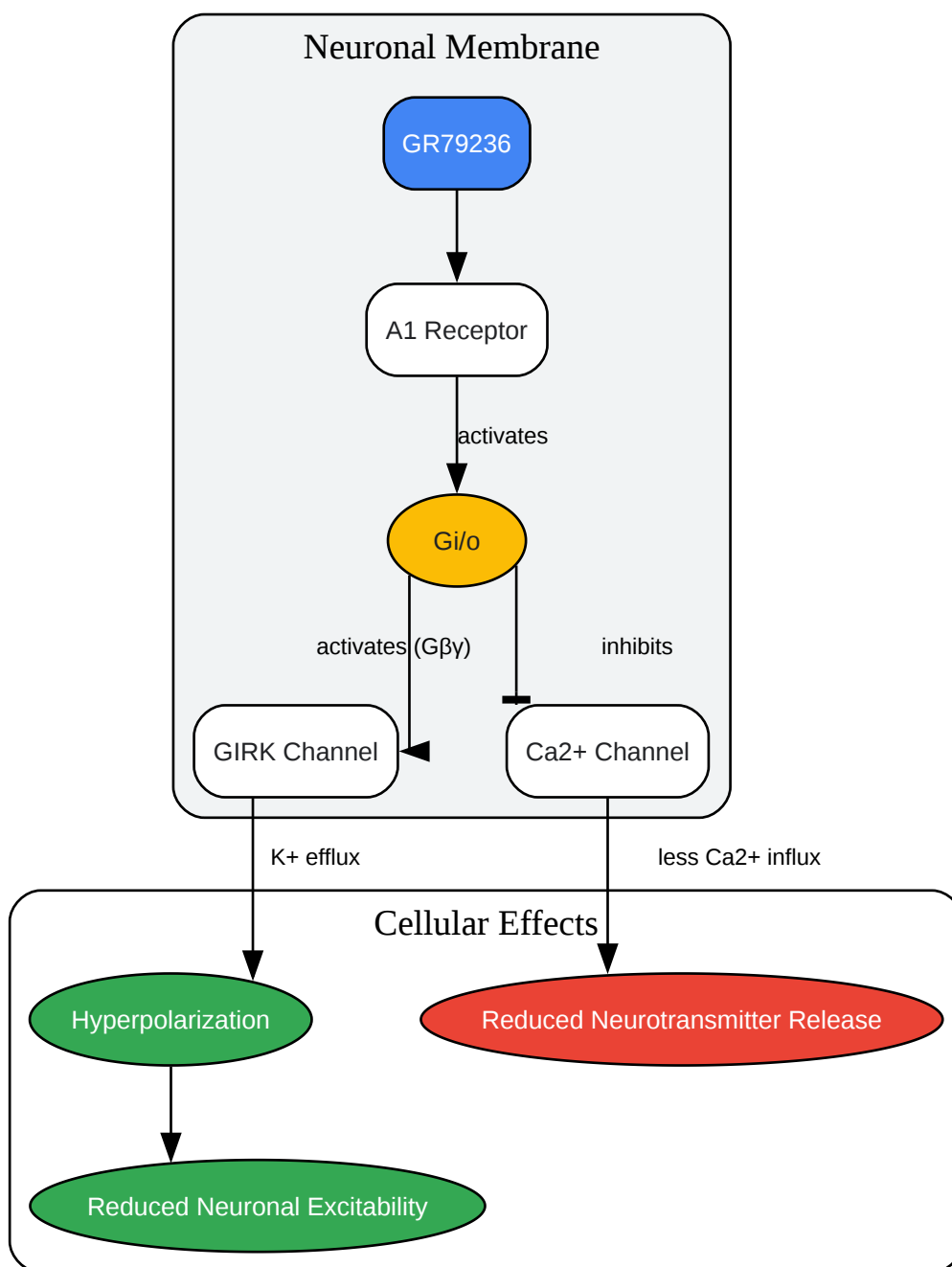
This protocol details the investigation of **GR79236**'s effects on spontaneous sleep apnea in rats.

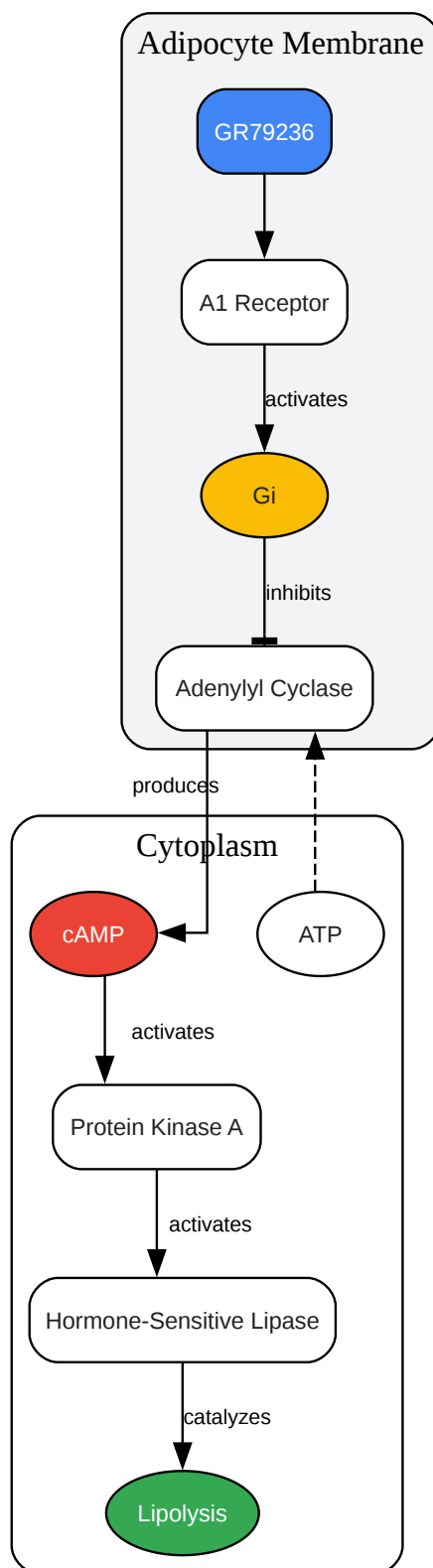
Experimental Workflow:











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## References

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